

A Technical Guide to tert-Butoxycyclohexane

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Compound of Interest

Compound Name: *tert-Butoxycyclohexane*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of **tert-butoxycyclohexane**, a significant chemical compound with applications in organic synthesis. It details the compound's nomenclature, physicochemical properties, synthesis protocols, and reactivity. The information is intended for professionals in research, scientific, and drug development fields, presenting quantitative data in structured tables and illustrating key processes with standardized diagrams.

Nomenclature and Structure

The compound commonly known as cyclohexyl tert-butyl ether is systematically named (2-methylpropan-2-yl)oxycyclohexane according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature.^[1] However, it is also frequently referred to as **tert-butoxycyclohexane**.^[1] The structure consists of a cyclohexane ring bonded to a tert-butoxy group via an ether linkage.

Synonyms:

- **tert-Butoxycyclohexane**
- Cyclohexyl tert-butyl ether

Physicochemical Properties

A summary of the key physical and chemical properties of **tert-butoxycyclohexane** is presented below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O	[1]
Molecular Weight	156.27 g/mol	[1]
CAS Number	25246-83-7	[1]
IUPAC Name	(2-methylpropan-2-yl)oxycyclohexane	[1]
Canonical SMILES	<chem>CC(C)(C)OC1CCCCC1</chem>	[1]
InChI Key	TZEUDSUHMOPLQM-UHFFFAOYSA-N	[1]
XLogP3	2.9	[1]
Topological Polar Surface Area	9.2 Å ²	[1]
Heavy Atom Count	11	[1]

Synthesis Protocols

The synthesis of tert-butyl ethers, including **tert-butoxycyclohexane**, is a fundamental process in organic chemistry, often used for protecting alcohol groups. A general and efficient method involves the reaction of an alcohol with tert-butyl bromide.

General Williamson Ether Synthesis

The Williamson ether synthesis is a widely used method for preparing ethers. In the context of **tert-butoxycyclohexane**, this would involve the reaction of a cyclohexoxide salt with a tert-butyl halide. However, due to the sterically hindered nature of the tert-butyl group, elimination reactions can be a significant competing pathway.

Synthesis from an Alcohol using tert-Butyl Bromide

A reliable method for the synthesis of tert-butyl ethers from alcohols under solvent-free conditions has been developed.^[2] This protocol offers good to excellent yields and avoids the need for critical reaction conditions.

Experimental Protocol:

- **Reactants:** To a mixture of the parent alcohol (e.g., cyclohexanol, 10 mmol) and basic lead carbonate (1 mmol) in a two-necked, 50-mL, round-bottomed flask, add tert-butyl bromide (20 mmol) dropwise at 0°C.
- **Reaction:** The mixture is stirred and heated in an oil bath at approximately 40°C for 1 to 2.5 hours.
- **Work-up:** Upon completion, ethyl acetate (2 x 10 mL) is added, and the mixture is stirred and then filtered.
- **Purification:** The filtrate is washed with 10% NaOH solution followed by a saturated brine solution. The organic layer is then dried over anhydrous Na₂SO₄ and concentrated using a rotary evaporator to yield the pure tert-butyl ether.^[2]

Key Reactions and Applications

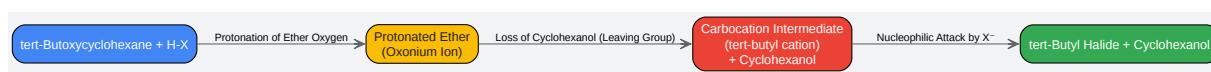
Ethers are generally stable compounds, making them useful as protecting groups in organic synthesis. The tert-butyl ether group, in particular, is stable under strongly basic conditions.

Cleavage of Ethers

The ether linkage in **tert-butoxycyclohexane** can be cleaved under acidic conditions.^[3] This reaction typically proceeds via an S_N1 mechanism due to the formation of a stable tertiary carbocation from the tert-butyl group.

Reaction Pathway for Acid-Catalyzed Cleavage:

The following diagram illustrates the general mechanism for the acid-catalyzed cleavage of a tert-butyl ether.



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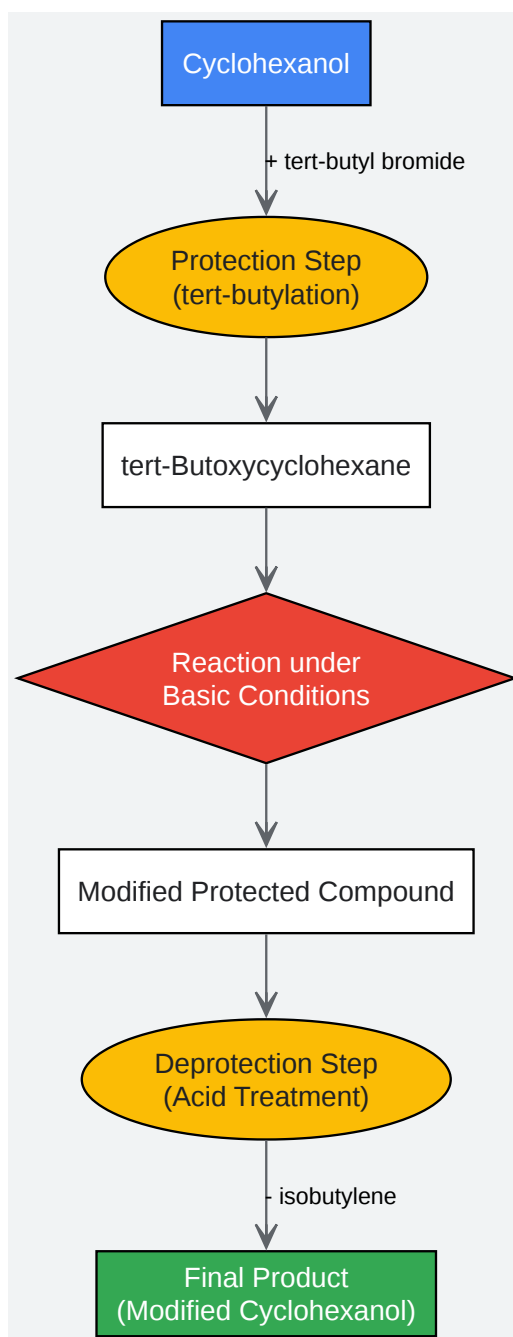
Acid-catalyzed cleavage of **tert-butoxycyclohexane**.

Role as a Protecting Group

The stability of the tert-butyl ether group in basic media makes it an effective protecting group for alcohols during reactions that are carried out under basic conditions. The group can be readily removed later with acid.

Experimental Workflow for Protection/Deprotection:

The logical workflow for using a tert-butyl ether as a protecting group is shown below.



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Workflow for alcohol protection using a tert-butyl ether group.

Safety and Handling

While specific hazard information for **tert-butoxycyclohexane** is not detailed, related compounds such as tert-butylcyclohexane are classified as flammable liquids and vapors.[4] Standard laboratory safety protocols, including the use of personal protective equipment (PPE)

such as safety goggles, gloves, and a lab coat, should be followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

tert-Butoxycyclohexane is a valuable compound in the field of organic chemistry, primarily utilized for its properties as a stable and selectively cleavable protecting group for alcohols. A thorough understanding of its properties, synthesis, and reactivity is crucial for its effective application in complex molecule synthesis, including in the development of new pharmaceutical agents. The protocols and data presented in this guide offer a foundational resource for researchers and professionals in the field.

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References

- 1. tert-Butoxycyclohexane | C₁₀H₂₀O | CID 13316167 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. dacemirror.sci-hub.se [dacemirror.sci-hub.se]
- 3. youtube.com [youtube.com]
- 4. tert-Butylcyclohexane | C₁₀H₂₀ | CID 18508 - PubChem [pubchem.ncbi.nlm.nih.gov]
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